

What are the physical properties of Dipentaerythritol pentaacrylate?

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Compound of Interest

Compound Name: Dipentaerythritol pentaacrylate

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An In-depth Technical Guide to the Physical Properties of **Dipentaerythritol Pentaacrylate**

Introduction

Dipentaerythritol pentaacrylate (DPEPA) is a multifunctional acrylate monomer known for its high reactivity and ability to form densely cross-linked polymer networks.[1] Its molecular structure, characterized by a dipentaerythritol core with five acrylate functional groups, makes it a valuable component in applications requiring enhanced mechanical properties, chemical resistance, and durability.[2] This guide provides a comprehensive overview of the core physical properties of DPEPA, intended for researchers, scientists, and professionals in drug development and material science. DPEPA is frequently used in coatings, adhesives, dental materials, and 3D printing photopolymerization processes.[2]

Chemical Identity

- IUPAC Name: [2-(hydroxymethyl)-3-prop-2-enoyloxy-2-[[3-prop-2-enoyloxy-2,2-bis(prop-2-enoyloxymethyl)propoxy]methyl]propyl] prop-2-enoate[2][3]
- CAS Number: 60506-81-2[1][2][4]
- Molecular Formula: $C_{25}H_{32}O_{12}$ [2][3][4][5]

It is often commercially available as a mixture of penta- and hexa-acrylate esters, sometimes containing an inhibitor like MEHQ (hydroquinone monomethyl ether) to prevent spontaneous

polymerization.[1][6]

Physical and Chemical Properties

The physical characteristics of **Dipentaerythritol pentaacrylate** are crucial for its application in various formulations. These properties are summarized in the table below.

Property	Value	Conditions / Notes	Source(s)
Molecular Weight	524.51 g/mol	[3][4][5][7]	
Appearance	Light yellow, viscous, transparent liquid	[1][8]	
Density	1.155 g/mL	at 25 °C	[1][2][4][6][7][9]
	1.170 g/mL		
	1.197 g/cm ³	[10]	
Viscosity	5,000 - 8,000 cP	at 25 °C	[11]
	13,600 cP	at 25 °C	[2][4]
Refractive Index	1.490	n ₂₀ /D	[1][2][4][6][12]
Boiling Point	619.6 °C	at 760 mmHg	[1][10][12]
Melting Point	Not Available	[1][7]	
Flash Point	>230 °F (>110 °C)	Closed Cup	[1][4]
	113 °C	Closed Cup	[5]
	197.2 °C	[10]	
Vapor Pressure	6.01 x 10 ⁻¹⁸ mmHg	at 25 °C	[1]
pKa	13.79 ± 0.10	Predicted	[1][4][8]
Solubility	Insoluble in most hydrocarbons, slightly soluble in alcohol, soluble in water.	Data for the parent compound, Pentaerythritol.[13] Specific quantitative data for DPEPA is not readily available.	[13]

Experimental Protocols

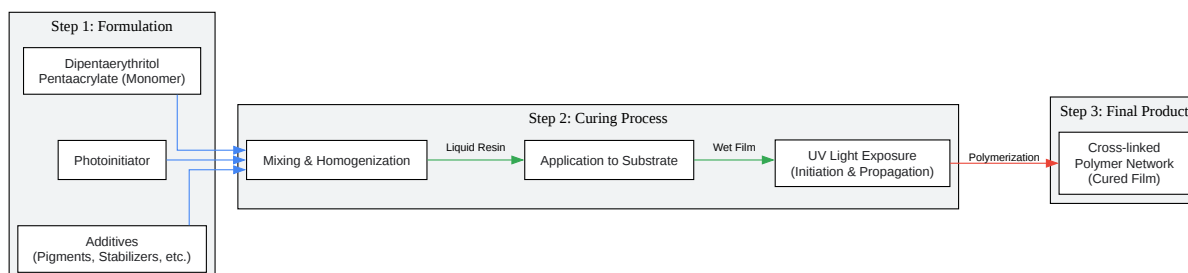
Detailed experimental protocols for the determination of the physical properties listed above are not typically disclosed in commercial technical data sheets or safety data sheets. However,

these properties are measured using standard analytical techniques:

- **Density:** Measured using a pycnometer or a digital density meter at a specified temperature, typically 25 °C.
- **Viscosity:** Determined using a rotational viscometer or rheometer, which measures the resistance of the liquid to flow at a controlled temperature.
- **Refractive Index:** Measured with a refractometer (e.g., an Abbé refractometer) using the sodium D-line (589 nm) at 20 °C.
- **Flash Point:** Determined using standardized methods such as the Cleveland Open-Cup (COC) or Pensky-Martens Closed-Cup (PMCC) tests, which measure the lowest temperature at which vapors will ignite.
- **Boiling Point:** Can be determined by distillation under controlled pressure (e.g., at 760 mmHg) or estimated using computational models.

Application Workflow: UV Curing Process

Dipentaerythritol pentaacrylate is a key monomer in formulations that are cured using ultraviolet (UV) light. Its high functionality allows for the rapid formation of a hard, cross-linked polymer network upon exposure to UV radiation in the presence of a photoinitiator. A generalized workflow for this process is illustrated below.



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Caption: Generalized workflow for the UV curing of a formulation containing **Dipentaerythritol Pentaacrylate**.

Safety and Handling

Dipentaerythritol pentaacrylate is considered an irritant.[3]

- Hazards: It may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[7][14]
- Precautions: When handling, appropriate personal protective equipment (PPE) should be used, including safety glasses with side-shields or goggles, protective gloves, and protective clothing.[5] Work should be conducted in a well-ventilated area to avoid inhaling vapors.[5][14]
- Storage: DPEPA should be stored in a dry, cool, and well-ventilated place in tightly closed containers.[5] It is sensitive to light and should be protected from it.[15] It is a combustible liquid.[16]

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